

Introduction: A Novel Building Block for Advanced Synthesis

Author: BenchChem Technical Support Team. **Date:** March 2026

Compound of Interest

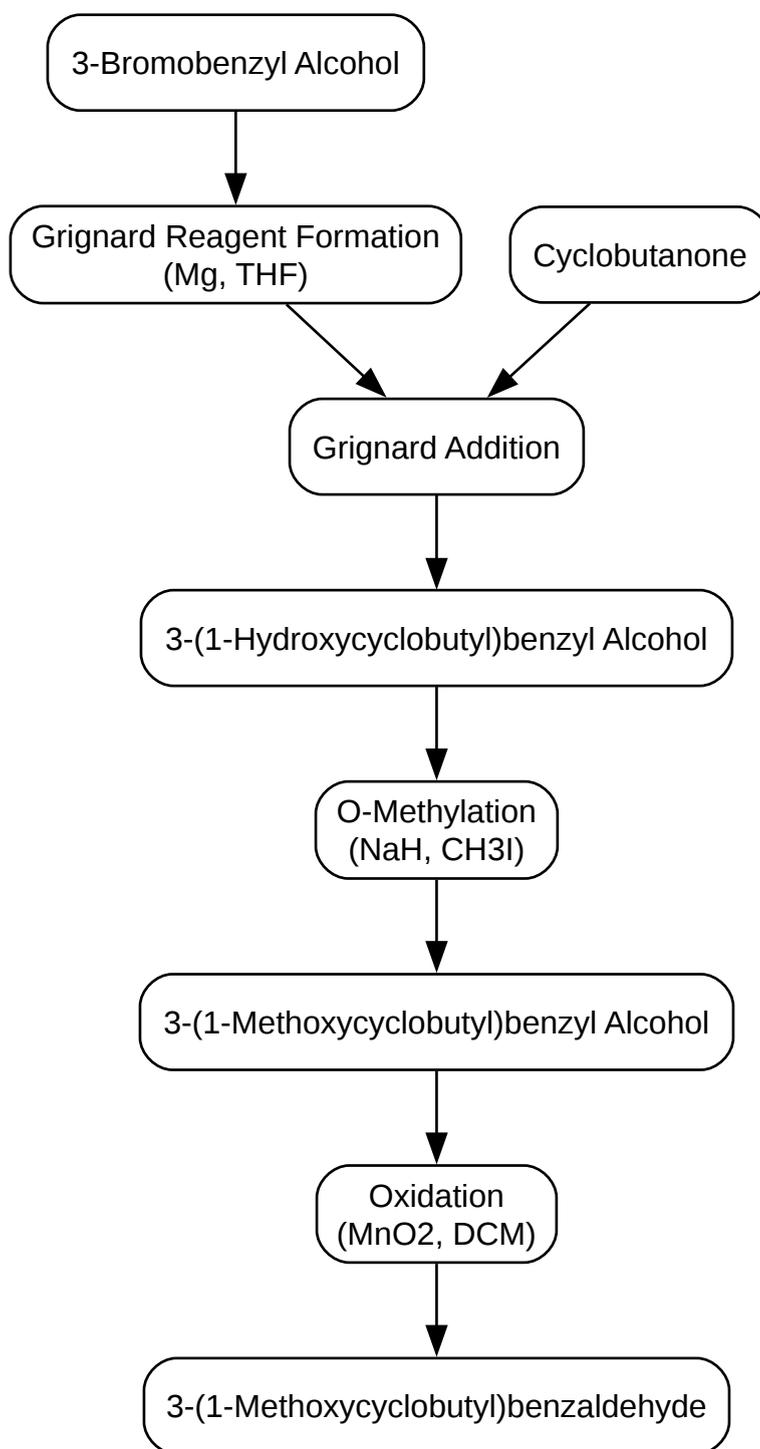
Compound Name: 3-(1-Methoxycyclobutyl)benzaldehyde

Cat. No.: B13509289

[Get Quote](#)

In the landscape of modern drug discovery and materials science, the design of novel molecular scaffolds is paramount. **3-(1-Methoxycyclobutyl)benzaldehyde** represents a unique structural motif, combining the versatile reactivity of an aromatic aldehyde with the conformational rigidity and three-dimensional character of a substituted cyclobutane ring. While not extensively documented in current literature, its structure suggests significant potential as a key intermediate for the synthesis of complex molecules. The benzaldehyde functional group is a cornerstone in organic synthesis, participating in a vast array of carbon-carbon bond-forming reactions. Simultaneously, the cyclobutane moiety is increasingly recognized for its role in creating drug candidates with improved metabolic stability and binding affinity.

This technical guide provides a comprehensive analysis of the molecular structure of **3-(1-Methoxycyclobutyl)benzaldehyde**. In the absence of established synthetic routes, we present a robust, proposed synthesis based on fundamental organometallic and etherification principles. Furthermore, we offer a detailed, predictive analysis of its physicochemical properties and spectroscopic signature, providing researchers with the foundational knowledge required to synthesize, identify, and utilize this promising compound.



[Click to download full resolution via product page](#)

- To cite this document: BenchChem. [Introduction: A Novel Building Block for Advanced Synthesis]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b13509289#3-1-methoxycyclobutyl-benzaldehyde-molecular-structure\]](https://www.benchchem.com/product/b13509289#3-1-methoxycyclobutyl-benzaldehyde-molecular-structure)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com